

Essential Safety and Handling Guide for Cholest-5-en-3-ol (Cholesterol)

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Compound of Interest

Compound Name: Cholest-5-en-3-ol

Cat. No.: B1254041

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Cholest-5-en-3-ol**, commonly known as cholesterol. Adherence to these procedures is vital for ensuring a safe laboratory environment.

Immediate Safety and Personal Protective Equipment (PPE)

While **Cholest-5-en-3-ol** is not classified as a hazardous substance under GHS, it may cause irritation to the eyes, skin, and respiratory tract.^{[1][2][3][4]} Therefore, a baseline level of personal protective equipment is mandatory to minimize exposure and ensure safety.

Required Personal Protective Equipment (PPE)

PPE Component	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or eyeglasses compliant with OSHA 29 CFR 1910.133 or European Standard EN166.[3][5][6]	Protects eyes from dust particles and potential splashes.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents skin contact and potential irritation.[3][5]
Body Protection	Laboratory coat.	Protects clothing and skin from contamination.[3][5]
Respiratory Protection	Generally not required with adequate ventilation.[5] If dust is generated, use a NIOSH/MSHA or EN 149 approved respirator with a particle filter.[3][6][7]	Prevents inhalation of airborne particles, which can cause respiratory irritation.[1]

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural workflow for the safe handling of **Cholest-5-en-3-ol** from reception to use in the laboratory.

1. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage.
- **Storage Location:** Store in a dry, cool, and well-ventilated area at room temperature.[5][8]
- **Container:** Keep the container tightly sealed to prevent contamination.[3][5] Store in the original, light-resistant container.[8]
- **Segregation:** Store away from strong oxidizing agents.[5]

2. Preparation for Use

- Designated Area: Conduct all handling and weighing operations in a designated area, preferably within a chemical fume hood or on a bench with local exhaust ventilation to control dust.[\[1\]](#)[\[7\]](#)
- PPE: Don all required PPE as listed in the table above.
- Equipment: Ensure all equipment, such as spatulas and weigh boats, are clean and dry. Ground all equipment to prevent static discharge, which can cause dust to become airborne.[\[1\]](#)[\[7\]](#)

3. Handling and Use

- Avoid Dust: Handle the solid powder carefully to minimize the generation of dust.[\[3\]](#)[\[4\]](#)
- Dispensing: Use a spatula to transfer the chemical. Avoid scooping or pouring methods that can create dust clouds.
- Spill Prevention: Keep the container closed when not in use. Work on a clean, contained surface.

4. Post-Handling

- Cleaning: Clean the work area and any used equipment thoroughly.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[\[7\]](#)
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek medical attention if irritation persists.[\[3\]](#)[\[5\]](#)
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. If irritation develops, seek medical attention.[\[3\]](#)[\[5\]](#)

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms occur.[1][3]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 2-4 cups of water. Seek medical attention.[3]
- Spills: For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[5] Ventilate the area of the spill.[7]

Disposal Plan

Cholest-5-en-3-ol is not classified as hazardous waste.[2] However, it should not be disposed of in the general trash or poured down the drain.[4]

- Waste Collection: Collect waste material and any contaminated disposables (e.g., gloves, weigh boats) in a clearly labeled, sealed container.
- Disposal Route: Dispose of the waste in accordance with all applicable local, state, and federal regulations.[9] If unsure, consult your institution's Environmental Health and Safety (EHS) department or a licensed waste disposal company.[9]

Quantitative Data Summary

Physical and Chemical Properties

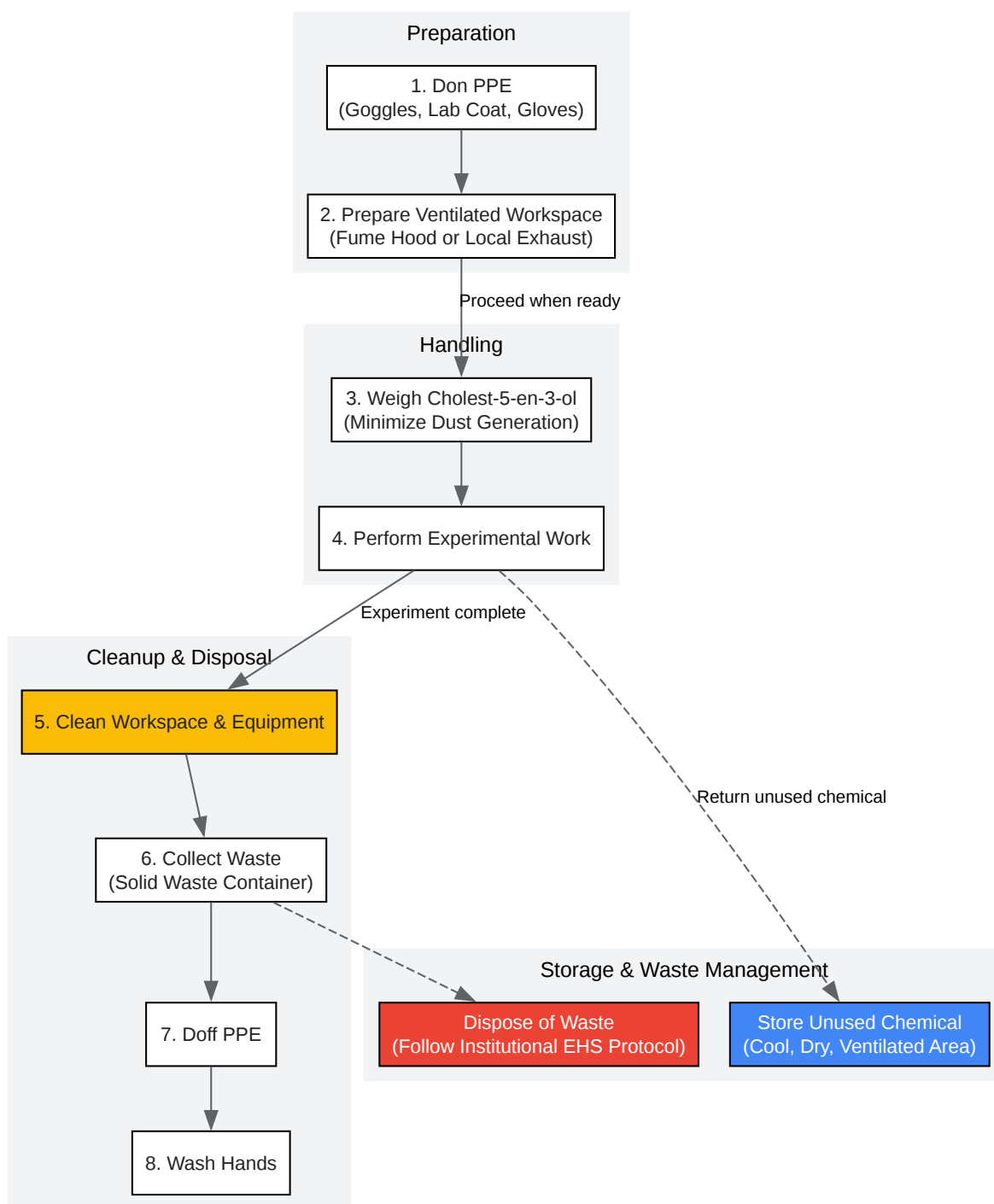
Property	Value
Synonyms	Cholesterol, (3 β)-Cholest-5-en-3-ol, Cholesterin[2]
CAS Number	57-88-5[6]
Molecular Formula	C27H46O[5]
Molecular Weight	386.66 g/mol [5]
Appearance	White to light yellow crystalline powder or solid[5][8]
Melting Point	148-150 °C (literature); a different source states 128 - 130 °C[5]
Flash Point	> 93.0°C (> 199.4°F)[4]
Solubility	Insoluble in water[2]

Hazard Identification Ratings (NFPA 704)

Category	Rating	Description
Health (Blue)	0	Minimal Hazard[4]
Flammability (Red)	1	Slight Hazard - Must be preheated before ignition can occur.[4]
Reactivity (Yellow)	0	Minimal Hazard - Normally stable.[4]
Specific Hazard	N/A	No specific hazards.[4]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **Cholest-5-en-3-ol** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Cholest-5-en-3-ol**.

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